

# An In-depth Technical Guide to 4-Ethyl-2,3,3-trimethylheptane

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## Compound of Interest

Compound Name: 4-Ethyl-2,3,3-trimethylheptane

Cat. No.: B14545327

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This guide provides a comprehensive overview of the chemical compound **4-Ethyl-2,3,3-trimethylheptane**, including its nomenclature, physicochemical properties, and synthetic considerations. The information is presented to support research and development activities where this molecule may be of interest.

## IUPAC Nomenclature and Molecular Structure

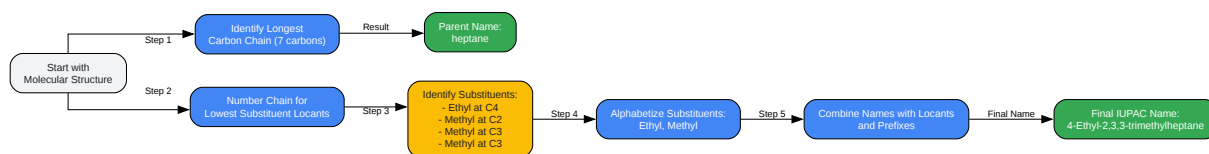
The systematic name for an organic compound is determined by the rules set forth by the International Union of Pure and Applied Chemistry (IUPAC).<sup>[1][2][3]</sup> The name **4-Ethyl-2,3,3-trimethylheptane** is derived as follows:

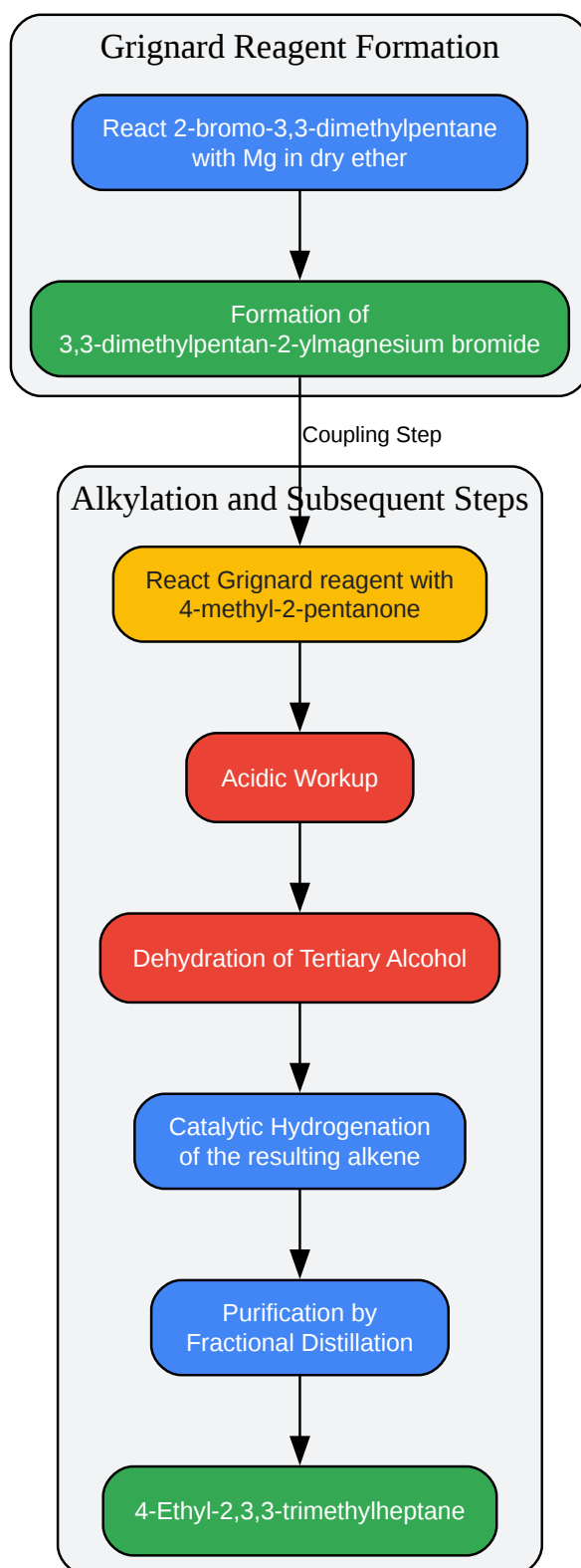
- **Identification of the Parent Chain:** The longest continuous chain of carbon atoms in the molecule is identified. In this case, the longest chain consists of seven carbon atoms, which corresponds to the parent alkane "heptane".
- **Numbering the Parent Chain:** The chain is numbered from the end that gives the substituents the lowest possible locants (numbers).
- **Identifying and Naming Substituents:** The groups attached to the parent chain are identified. In this molecule, there is one ethyl group ( $-\text{CH}_2\text{CH}_3$ ) and three methyl groups ( $-\text{CH}_3$ ).

- **Assigning Locants to Substituents:** The position of each substituent on the parent chain is indicated by a number. The substituents are located at positions 2, 3, 3, and 4.
- **Alphabetizing Substituents:** The substituents are listed in alphabetical order (ethyl before methyl).
- **Use of Prefixes:** Prefixes such as "di-", "tri-", and "tetra-" are used to indicate the presence of multiple identical substituents. These prefixes are not considered when alphabetizing.

Following these rules, the correct IUPAC name is **4-Ethyl-2,3,3-trimethylheptane**.[\[4\]](#)

A visual representation of the IUPAC naming logic is provided below.





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## References

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- 4. 4-Ethyl-2,3,3-trimethylheptane | C<sub>12</sub>H<sub>26</sub> | CID 53428843 - PubChem [pubchem.ncbi.nlm.nih.gov]
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